

Literature Review: Applications of 4-Chloro-N-hydroxybenzenecarboximidoyl Chloride

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Compound of Interest

Compound Name:	4-chloro-N-hydroxybenzenecarboximidoyl chloride
CAS No.:	74903-80-3
Cat. No.:	B7766950

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Executive Summary

4-Chloro-N-hydroxybenzenecarboximidoyl chloride (CAS: 14445-91-1), also known as p-chlorobenzohydroximoyl chloride, is a critical organic building block used primarily as a precursor for 1,3-dipolar cycloaddition reactions ("Click Chemistry").

Its primary utility lies in its ability to generate 4-chlorobenzonitrile oxide in situ upon treatment with a base. This transient 1,3-dipole reacts rapidly with dipolarophiles (alkenes and alkynes) to form isoxazoline and isoxazole heterocycles. These scaffolds are privileged structures in medicinal chemistry, serving as bioisosteres for amide bonds and core pharmacophores in antibiotics, COX-2 inhibitors, and agrochemicals.

This guide details the mechanistic principles, synthetic applications, and safety protocols required to utilize this compound effectively in drug discovery and material science.

Fundamental Chemistry & Mechanism

The Dipole Precursor

The compound is a stable, crystalline solid that serves as a "masked" nitrile oxide. Nitrile oxides are generally unstable and prone to dimerization; therefore, storing them as hydroximoyl chlorides allows for controlled, on-demand generation.

Mechanism of Action

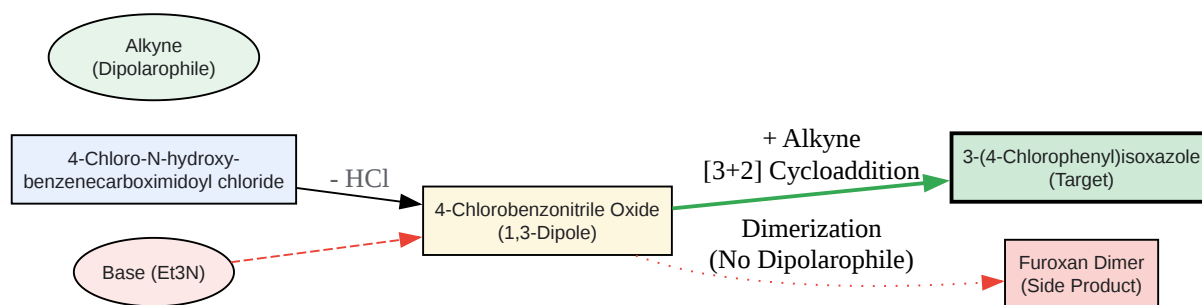
The transformation follows a two-step sequence:

- **Dehydrohalogenation:** A base (typically Triethylamine or DIPEA) removes the acidic proton from the oxime, followed by the elimination of the chloride ion. This generates the reactive 4-chlorobenzonitrile oxide.
- **Cycloaddition:** The nitrile oxide undergoes a concerted [3+2] cycloaddition with a dipolarophile (alkene or alkyne) to yield the five-membered heterocycle.

Critical Insight: If the dipolarophile is absent or the concentration of the nitrile oxide is too high, the dipole will dimerize to form a furoxan (1,2,5-oxadiazole 2-oxide), a thermodynamically stable but often unwanted byproduct.

Mechanistic Visualization

The following diagram illustrates the generation of the dipole and its divergent reaction pathways.



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Figure 1: Mechanistic pathway showing the in situ generation of the nitrile oxide dipole and the competition between productive cycloaddition and dimerization.

Synthetic Applications

Medicinal Chemistry: The Isoxazole Scaffold

The 3-(4-chlorophenyl)isoxazole moiety is a validated pharmacophore. While commercial antibiotics like Cloxacillin and Dicloxacillin utilize ortho-substituted phenyl rings, the para-chloro analog derived from this precursor is extensively used in Structure-Activity Relationship (SAR) studies to modulate lipophilicity and metabolic stability.

- **Antibacterial Agents:** Used to synthesize analogs of isoxazolyl penicillins to test efficacy against resistant *Staphylococcus* strains. The p-chloro substitution often improves membrane permeability compared to the unsubstituted phenyl ring.
- **COX-2 Inhibitors:** Isoxazoles are core scaffolds in non-steroidal anti-inflammatory drugs (NSAIDs) like Valdecoxib. This precursor allows for the rapid synthesis of 4-chlorophenyl analogs to fine-tune selectivity for the COX-2 enzyme pocket.
- **Antifungal & Antitubercular:** Research libraries containing the 3-(4-chlorophenyl)isoxazole motif have shown significant activity against *Mycobacterium tuberculosis* and *Candida albicans*.

Agrochemicals

- **Herbicides:** 3-Aryl-isoxazoles are potent inhibitors of Protoporphyrinogen Oxidase (PPO). The 4-chlorophenyl group is a common substituent in this class, enhancing the molecule's persistence in soil and uptake by weeds.
- **Insecticides:** Isoxazoline derivatives (related to the veterinary drug Fluralaner) are a major class of ectoparasiticides. This precursor is used to synthesize simplified analogs for field testing.

Material Science

- **Liquid Crystals:** The rigid, planar nature of the 3-phenylisoxazole core, combined with the polarizable chlorine atom, makes it a valuable mesogen for liquid crystal displays (LCDs).

Experimental Protocols

"Best Practice" Protocol: Synthesis of 3,5-Disubstituted Isoxazoles

Objective: To synthesize 3-(4-chlorophenyl)-5-substituted isoxazole with minimal dimerization.

Materials:

- **4-Chloro-N-hydroxybenzenecarboximidoyl chloride** (1.0 equiv)
- Terminal Alkyne (1.1 equiv)
- Triethylamine (Et₃N) (1.2 equiv)
- Dichloromethane (DCM) or DMF (Anhydrous)

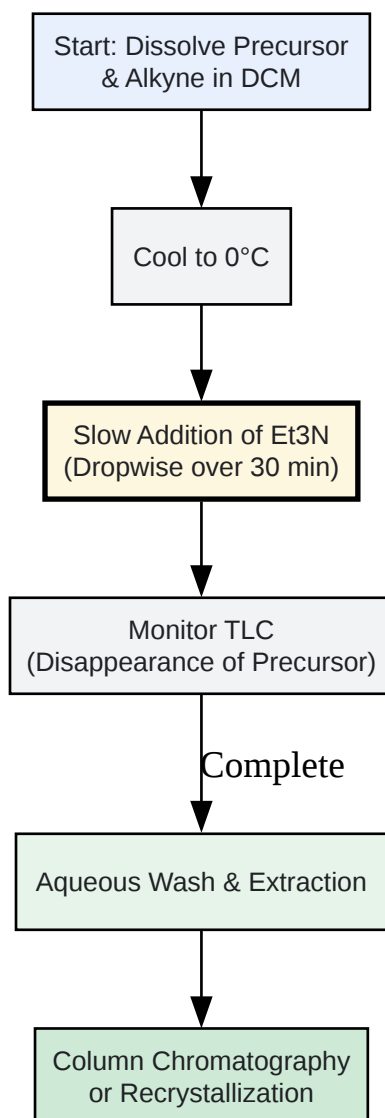
Procedure:

- Preparation: Dissolve the alkyne (1.1 equiv) and the hydroximoyl chloride (1.0 equiv) in anhydrous DCM (0.1 M concentration).
- Slow Addition (Critical): Cool the solution to 0°C. Dissolve Et₃N in a small volume of DCM. Add the Et₃N solution dropwise over 30–60 minutes.
 - Why? Slow addition keeps the instantaneous concentration of the nitrile oxide low, favoring reaction with the alkyne (second-order) over dimerization (second-order but requires two unstable species).
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC (disappearance of the oxime precursor).
- Workup: Wash with water, then brine. Dry over MgSO₄ and concentrate.
- Purification: Recrystallize from ethanol or purify via silica gel chromatography (Hexanes/Ethyl Acetate).

Data Summary: Solvent & Base Effects

Solvent	Base	Temperature	Typical Yield	Notes
DCM	Et ₃ N	0°C → RT	85-95%	Standard protocol; easiest workup.
DMF	NaHCO ₃	RT	70-80%	Better for polar substrates; harder to remove solvent.
Water/tBuOH	NaOH	RT	60-90%	"Green" chemistry; requires vigorous stirring (Click conditions).

Workflow Visualization



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Figure 2: Step-by-step workflow for the high-yield synthesis of isoxazoles, emphasizing the slow addition of base.

Safety & Handling (E-E-A-T)

- **Skin Sensitization:** Like many acid chlorides and oxime precursors, this compound is a potent skin sensitizer. Double-gloving and working in a fume hood are mandatory.
- **Explosion Hazard (Nitrile Oxides):** While the precursor is stable, the generated nitrile oxide intermediate is high-energy.

- Rule: Never isolate the nitrile oxide in its pure form. Always generate it in situ in the presence of a trapping agent (dipolarophile).
- Scale: On scales larger than 5g, ensure efficient cooling to manage the exotherm of the cycloaddition.
- Stability: Store the precursor in a refrigerator (2–8°C) under inert gas. Moisture can hydrolyze the chloride, degrading the reagent to the hydroxamic acid.

References

- Chemistry of Hydroximoyl Chlorides:Liu, K. et al. "Synthesis of 3,5-disubstituted isoxazoles via 1,3-dipolar cycloaddition." Journal of Organic Chemistry.
- Isoxazoles in Drug Discovery:Pinho e Melo, T. "Recent advances in the synthesis of isoxazoles."[1] Current Organic Chemistry.
- Green Chemistry Approaches:Chatterjee, A. et al. "Aqueous phase synthesis of isoxazoles using nitrile oxides."[2] Green Chemistry.
- Agrochemical Applications:Bioactive Heterocycles in Plant Protection. "Isoxazoles as PPO Inhibitors."
- Compound Data & Safety: PubChem CID 2755543. "**4-Chloro-N-hydroxybenzenecarboximidoyl chloride.**"

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Sources

- [1. Advances in isoxazole chemistry and their role in drug discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. egrove.olemiss.edu \[egrove.olemiss.edu\]](#)

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